

# 2-Propyl-D-proline CAS number and safety data sheet

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Propyl-D-proline

Cat. No.: B15210176

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## An In-depth Technical Guide to D-Proline

Disclaimer: Information for the specific compound "**2-Propyl-D-proline**" is not readily available in public databases. This guide focuses on the well-documented and structurally related compound, D-proline.

For the Audience of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of D-proline, including its chemical identity, safety information, and relevant experimental data. Given the initial query for "**2-Propyl-D-proline**," it is important to note that while substituted proline derivatives are a significant area of chemical synthesis, specific data for the 2-propyl variant of D-proline is not available in the public domain. Therefore, this document will focus on the parent compound, D-proline.

## Chemical Identification

Identifier	Value
Compound Name	D-Proline
Synonyms	(2R)-pyrrolidine-2-carboxylic acid, (R)-Proline
CAS Number	344-25-2[1][2][3]
Molecular Formula	C <sub>5</sub> H <sub>9</sub> NO <sub>2</sub> [1][3]
Molecular Weight	115.13 g/mol [1][3]
IUPAC Name	(2R)-pyrrolidine-2-carboxylic acid[2][4]

## Safety and Handling

A review of available safety data sheets (SDS) indicates that D-proline is not classified as a hazardous substance.[5] However, standard laboratory safety practices should always be observed.

### Summary of Safety Information:

Parameter	Information
GHS Classification	Not a hazardous substance or mixture.
First Aid Measures	- Eye Contact: Rinse with plenty of water. - Skin Contact: Wash with soap and water. - Inhalation: Move to fresh air. - Ingestion: Rinse mouth with water.
Fire-Fighting Measures	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Handling and Storage	Keep container tightly closed in a dry and well-ventilated place.
Personal Protective Equipment	- Eye/Face Protection: Safety glasses. - Skin Protection: Protective gloves. - Respiratory Protection: Not required under normal use.

## Physicochemical Properties

Property	Value
Appearance	White to off-white crystalline powder
Melting Point	223-225 °C (decomposes)
Solubility	Soluble in water
pKa (Strongest Acidic)	1.94[6]
pKa (Strongest Basic)	11.33[6]
logP	-2.6[6]

## Experimental Protocols

### Synthesis of D-Proline:

D-proline can be synthesized through various methods, including the resolution of racemic proline or through asymmetric synthesis. One documented method involves the asymmetric transformation of the more readily available L-proline.[7]

A patented method describes the synthesis of D-proline via asymmetric catalytic hydrogenation of pyrrolidine-2-formaldehyde, followed by an oxidation reaction.[8]

- Step 1: Asymmetric Catalytic Hydrogenation
  - Pyrrolidine-2-formaldehyde is dissolved in an organic solvent (e.g., methanol, ethanol).
  - A catalyst and an organic base (e.g., potassium tert-butoxide) are added.
  - The mixture undergoes hydrogenation at a pressure of 2-4 MPa and a temperature of 20-25 °C for 3-5 hours to yield the intermediate, (R)-pyrrolidin-2-ylmethanol.[8]
- Step 2: Oxidation
  - The intermediate is then oxidized using an oxidant such as potassium permanganate in water.

- The reaction is maintained at a temperature of 15-20 °C.
- Following the reaction, the product is purified through filtration, concentration, and recrystallization to yield D-proline.[8]

## Biological Role and Signaling

Proline plays a crucial role in plant physiology, particularly in response to environmental stress. While the following information pertains to proline in general (often L-proline), it provides a basis for understanding the potential biological context of D-proline.

Proline's Role in Stress Response:

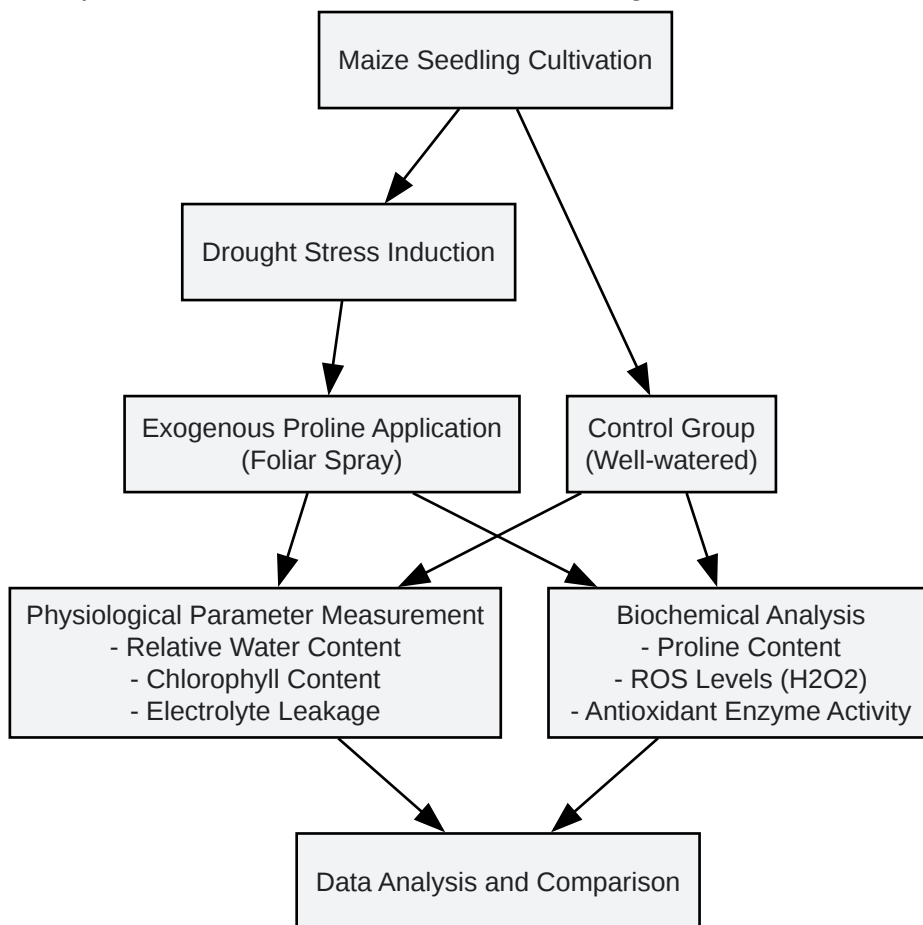
Proline accumulation is a common response in plants subjected to abiotic stresses such as drought and salinity.[9][10] Its functions include:

- **Osmoprotection:** Proline acts as a compatible solute, helping to maintain cellular water balance.[9]
- **ROS Scavenging:** It can directly scavenge reactive oxygen species (ROS), mitigating oxidative damage.[9][11]
- **Protein and Membrane Stabilization:** Proline helps to protect the structure of proteins and membranes from stress-induced damage.[9]
- **Signaling Molecule:** Proline metabolism and accumulation can act as a signal to modulate gene expression and other cellular responses to stress.[9]

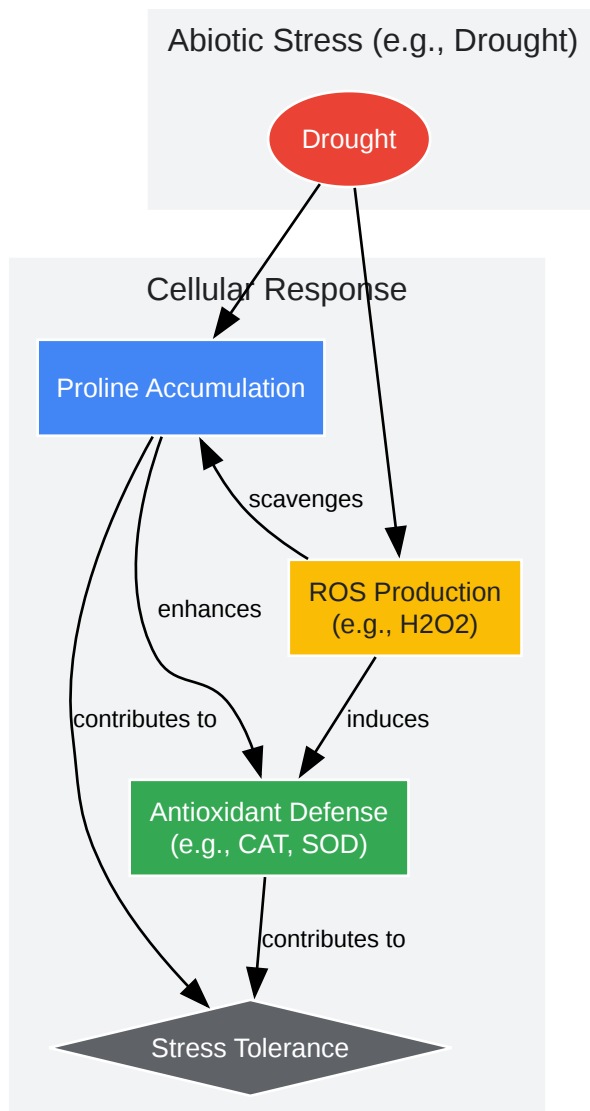
Experimental Workflow for Proline's Effect on Drought Stress in Maize:

The following diagram illustrates a typical experimental workflow to assess the impact of exogenous proline application on maize under drought conditions.

## Experimental Workflow: Proline and Drought Stress in Maize



## Proline Metabolism and ROS Signaling



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)